

# Cinnzeylanol: A Comprehensive Technical Guide to its Chemical Structure and Stereochemistry

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## Compound of Interest

Compound Name: Cinnzeylanol

Cat. No.: B1150427

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## Abstract

**Cinnzeylanol**, a polyhydroxylated pentacyclic diterpene isolated from the bark of the Ceylon cinnamon tree (*Cinnamomum zeylanicum*), has garnered interest for its notable biological activities, including insecticidal and antimicrobial properties. This technical guide provides a detailed overview of the chemical structure and stereochemistry of **Cinnzeylanol**, compiling available data from seminal studies. The structural elucidation, primarily achieved through X-ray crystallography and NMR spectroscopy, is discussed in detail. This document is intended to serve as a comprehensive resource for researchers and professionals engaged in natural product chemistry, drug discovery, and related fields.

## Chemical Structure and Properties

**Cinnzeylanol** is a complex diterpenoid with the molecular formula  $C_{20}H_{32}O_7$ , corresponding to a molecular weight of 384.5 g/mol <sup>[1]</sup> The molecule possesses a rigid pentacyclic cage-like structure, a feature common to ryanodane-type diterpenes.

## Physicochemical Properties

A summary of the known physicochemical properties of **Cinnzeylanol** is presented in Table 1.

Property	Value	Reference
CAS Number	62394-04-1	[1]
Molecular Formula	C <sub>20</sub> H <sub>32</sub> O <sub>7</sub>	[1]
Molecular Weight	384.5 g/mol	[1]
Melting Point	186.2 °C	[1]
Appearance	Crystalline solid	Inferred from isolation descriptions

Table 1: Physicochemical Properties of **Cinnzeylanol**

## Stereochemistry and Absolute Configuration

The stereochemistry of **Cinnzeylanol** is complex, featuring multiple stereocenters. The relative stereochemistry was primarily established through single-crystal X-ray diffraction analysis. While the original publications detailing the absolute configuration were not fully accessible, related studies on similar ryanodane diterpenes suggest a specific absolute stereochemistry. It is crucial to consult the primary literature for a definitive assignment of the absolute configuration.

## Structural Elucidation: A Methodological Overview

The determination of the intricate structure of **Cinnzeylanol** involved a combination of spectroscopic techniques and chemical reactions. The logical workflow for its structural elucidation is depicted below.

Figure 1. Workflow for the Structural Elucidation of Cinnzeylanol

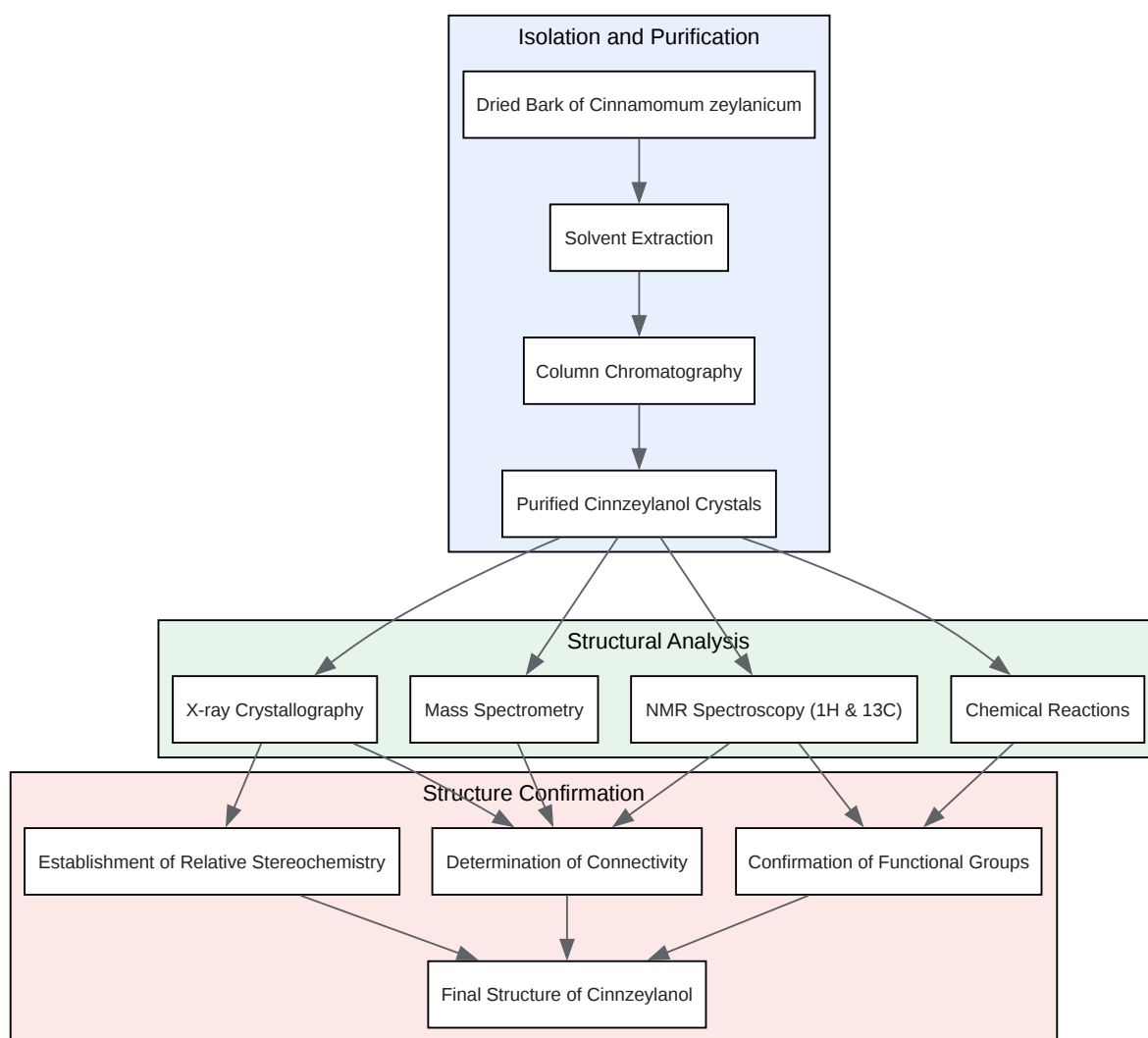
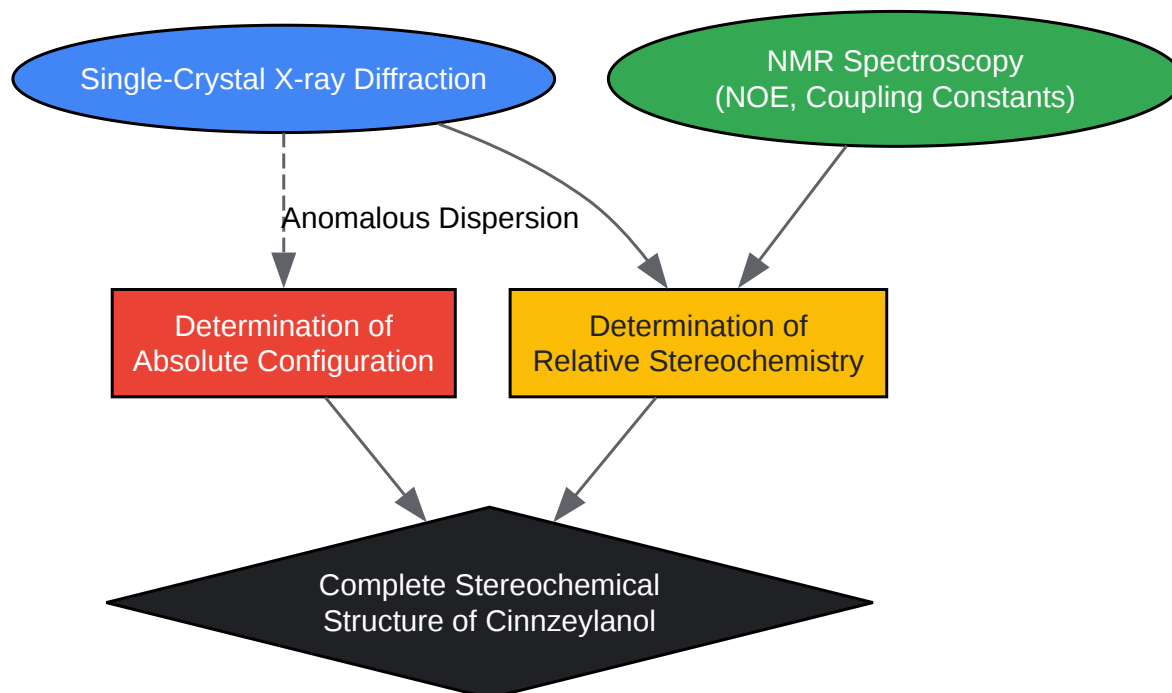


Figure 2. Logic Diagram for Stereochemical Assignment of Cinnzeylanol



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## References

- 1. Cinnzeylanol | 62394-04-1 | MCA39404 | Biosynth [biosynth.com]
- To cite this document: BenchChem. [Cinnzeylanol: A Comprehensive Technical Guide to its Chemical Structure and Stereochemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1150427#chemical-structure-and-stereochemistry-of-cinnzeylanol]

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